

The Evolving Landscape of Thiazepane Scaffolds: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: *tert-Butyl 6-amino-1,4-thiazepane-4-carboxylate 1,1-dioxide*

CAS No.: 1369503-78-5

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Welcome to a comprehensive exploration of the structure-activity relationships (SAR) of thiazepane analogs, a versatile heterocyclic scaffold with significant therapeutic potential. This guide is designed for researchers, medicinal chemists, and drug development professionals seeking to understand the nuanced interplay between the chemical architecture of thiazepane derivatives and their biological activity. We will delve into a comparative analysis of thiazepane analogs as α -glucosidase inhibitors and angiotensin-converting enzyme (ACE) inhibitors, providing a detailed look at their synthesis, biological evaluation, and the critical structural modifications that govern their efficacy.

Introduction: The Therapeutic Promise of the Thiazepane Core

The thiazepane ring, a seven-membered heterocycle containing both sulfur and nitrogen atoms, represents a privileged scaffold in medicinal chemistry. Its inherent conformational flexibility and the ability to introduce diverse substituents at multiple positions have made it an

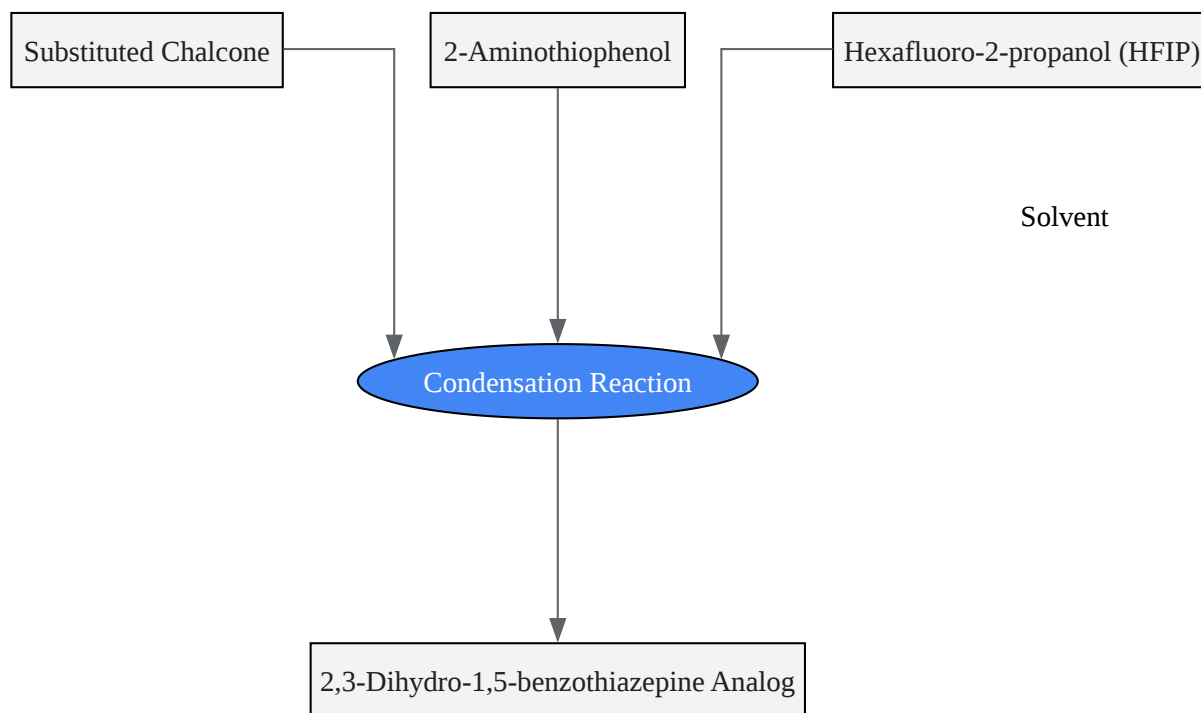
attractive starting point for the design of novel therapeutic agents. Thiazepane derivatives have demonstrated a wide array of biological activities, including antimicrobial, anticancer, and enzyme inhibitory properties.[1] This guide will focus on two key areas where thiazepane analogs have shown significant promise: the management of type 2 diabetes through α -glucosidase inhibition and the treatment of hypertension via ACE inhibition.

Comparative Analysis of Thiazepane Analogs: α -Glucosidase vs. ACE Inhibition

This section provides a side-by-side comparison of the SAR of thiazepane analogs targeting two distinct enzymes: α -glucosidase and ACE. Understanding the divergent structural requirements for inhibiting these enzymes can provide valuable insights for the rational design of selective and potent drug candidates.

Case Study 1: 2,3-Dihydro-1,5-Benzothiazepine Analogs as Potent α -Glucosidase Inhibitors

A series of 2,3-dihydro-1,5-benzothiazepine derivatives has been synthesized and evaluated for their α -glucosidase inhibitory activity, revealing potent and competitive inhibition.[1][2] The general synthetic scheme involves the condensation of 2-aminothiophenol with various chalcones.[1]



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Caption: Synthetic route to 2,3-dihydro-1,5-benzothiazepine analogs.

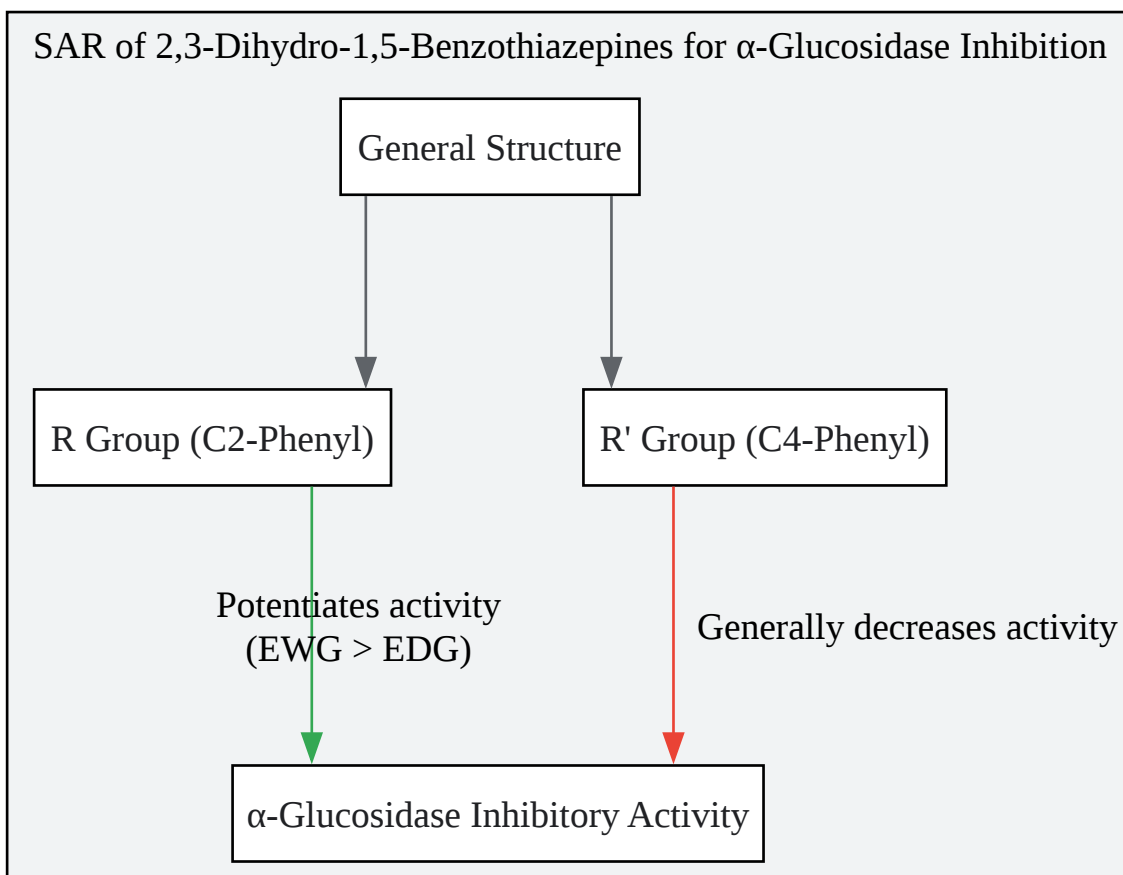
The inhibitory potency of these analogs against α -glucosidase is significantly influenced by the nature and position of substituents on the phenyl rings. The following table summarizes the IC₅₀ values for a series of synthesized compounds.^[1]

Compound	R	R'	IC50 (μM)
1B	H	H	5.41 ± 0.21
2B	4-OH	H	2.62 ± 0.16
3B	4-Cl	H	3.15 ± 0.18
4B	4-Br	H	4.28 ± 0.25
5B	4-F	H	4.82 ± 0.29
6B	2,4-diCl	H	3.63 ± 0.22
7B	2,6-diCl	H	3.96 ± 0.24
8B	4-NO2	H	6.11 ± 0.37
9B	3-NO2	H	7.34 ± 0.44
10B	4-OCH3	H	8.92 ± 0.53
11B	H	4-Cl	10.11 ± 0.61
12B	H	4-Br	9.87 ± 0.59
13B	H	4-F	9.54 ± 0.57
14B	H	4-NO2	8.76 ± 0.52
Acarbose (Standard)	-	-	37.38 ± 1.37

Key SAR observations for α-glucosidase inhibition:[\[1\]](#)

- Substitution on the C2-phenyl ring (R):
 - Electron-withdrawing groups (e.g., -OH, -Cl, -Br) at the para-position generally enhance activity. The hydroxyl group in compound 2B resulted in the most potent analog.
 - Dihalogen substitution, as in 6B and 7B, also leads to high potency.
 - Electron-donating groups like methoxy (10B) tend to decrease activity.
- Substitution on the C4-phenyl ring (R'):

- Substitution on this ring generally leads to a decrease in activity compared to analogs substituted on the C2-phenyl ring.



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Caption: Key SAR trends for α -glucosidase inhibition.

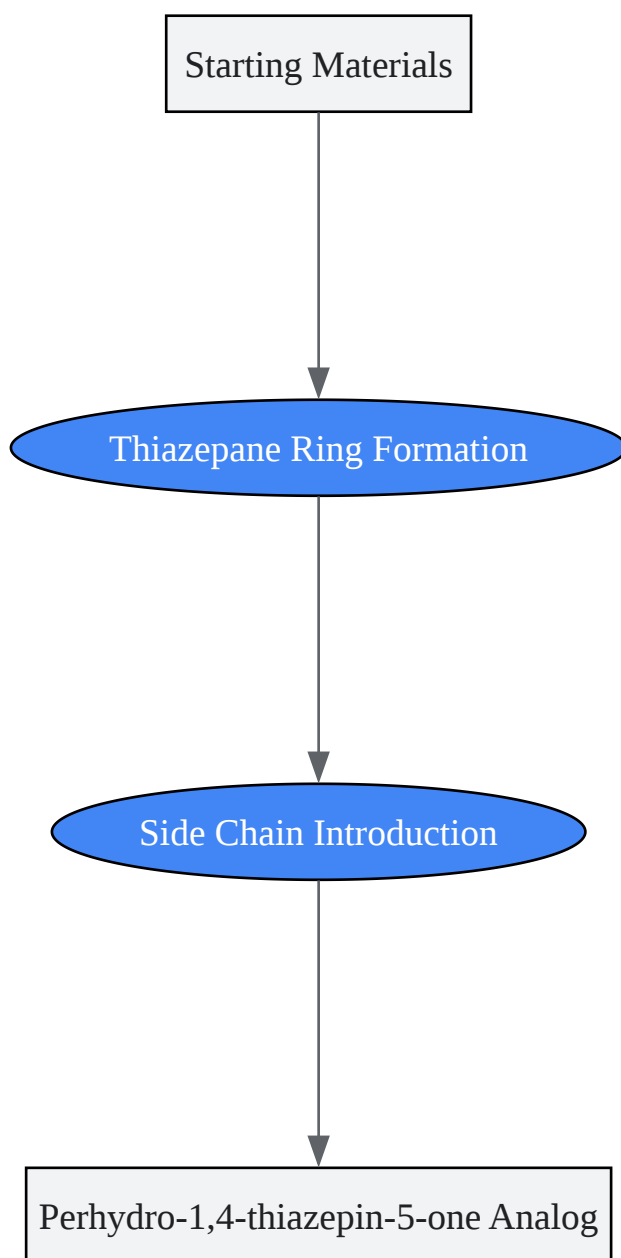
- Prepare Solutions:
 - α -Glucosidase enzyme solution (from *Saccharomyces cerevisiae*) in phosphate buffer (pH 6.8).
 - Substrate solution: p-nitrophenyl- α -D-glucopyranoside (pNPG) in phosphate buffer.
 - Test compound solutions at various concentrations.
 - Acarbose solution as a positive control.

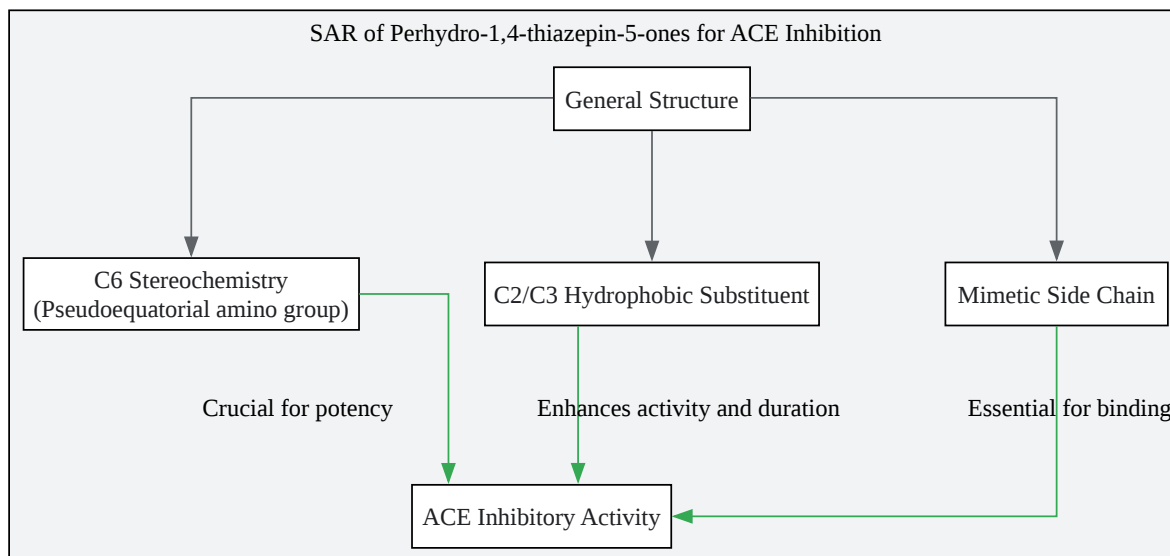
- Assay Procedure:
 - In a 96-well plate, add 10 μ L of the test compound solution.
 - Add 50 μ L of the α -glucosidase enzyme solution and pre-incubate at 37 °C for 15 minutes.
 - Initiate the reaction by adding 40 μ L of the pNPG substrate solution.
 - Incubate the plate at 37 °C for 30 minutes.
- Data Analysis:
 - Measure the absorbance at 405 nm using a microplate reader.
 - Calculate the percentage of inhibition using the formula: % Inhibition = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100
 - Determine the IC₅₀ value (the concentration of the inhibitor that causes 50% inhibition of the enzyme activity) by plotting the percentage of inhibition against the inhibitor concentration.

Case Study 2: Perhydro-1,4-thiazepin-5-one Analogs as Angiotensin-Converting Enzyme (ACE) Inhibitors

A series of perhydro-1,4-thiazepin-5-one derivatives has been synthesized and evaluated for their ACE inhibitory activity.^[3] These compounds are designed to mimic the transition state of the natural substrate of ACE.

The synthesis of these analogs involves a multi-step process, often starting from commercially available materials to construct the core thiazepane ring, followed by the introduction of the side chains necessary for ACE inhibition.^[3]





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Caption: Key SAR trends for ACE inhibition.

A common method for determining ACE inhibitory activity involves the use of the substrate hippuryl-L-histidyl-L-leucine (HHL).

- Prepare Solutions:
 - ACE solution (from rabbit lung) in a suitable buffer (e.g., borate buffer with NaCl).
 - Substrate solution: HHL in the same buffer.
 - Test compound solutions at various concentrations.
 - Captopril solution as a positive control.
- Assay Procedure:

- Pre-incubate the ACE solution with the test compound or control at 37 °C for a specified time (e.g., 10 minutes).
- Initiate the reaction by adding the HHL substrate solution.
- Incubate the mixture at 37 °C for a defined period (e.g., 30-60 minutes).
- Stop the reaction by adding an acid (e.g., HCl).
- Quantification of Hippuric Acid:
 - Extract the hippuric acid (the product of the enzymatic reaction) into an organic solvent (e.g., ethyl acetate).
 - Evaporate the organic solvent and redissolve the residue in water.
 - Measure the absorbance of the hippuric acid at 228 nm using a spectrophotometer.
- Data Analysis:
 - Calculate the percentage of inhibition based on the amount of hippuric acid produced in the presence and absence of the inhibitor.
 - Determine the IC₅₀ value.

Conclusion: A Scaffold of Opportunity

The comparative analysis of thiazepane analogs as α -glucosidase and ACE inhibitors highlights the remarkable versatility of this heterocyclic scaffold. The subtle interplay of stereochemistry and substituent effects dictates the biological activity and selectivity of these compounds. For α -glucosidase inhibition, electronic properties of substituents on the aromatic rings play a pivotal role, while for ACE inhibition, stereochemical orientation and hydrophobic interactions are paramount. This guide provides a foundational understanding of the SAR of thiazepane analogs, offering valuable insights for the design and development of novel therapeutics targeting these and other important biological targets. The continued exploration of the chemical space around the thiazepane core promises to unlock new and improved drug candidates for a range of diseases.

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